

Methoxyfenozide's potential for bioaccumulation in ecosystems

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Methoxyfenozide

CAS No.: 161050-58-4

Cat. No.: B1676416

[Get Quote](#)

Topic: **Methoxyfenozide's** Potential for Bioaccumulation in Ecosystems Content Type: Technical Whitepaper Audience: Researchers, Senior Scientists, Regulatory Affairs Professionals

Executive Summary: The Persistence-Bioaccumulation Paradox

Methoxyfenozide (MET) presents a unique toxicokinetic profile that challenges standard heuristic models in environmental risk assessment. As a diacylhydrazine insecticide acting as an ecdysone agonist, it exhibits high environmental persistence (DT50 > 300 days in soil) and moderate lipophilicity (Log Kow ~3.7). Theoretically, these properties predict significant bioconcentration in aquatic organisms.

However, empirical data reveals a bioaccumulation paradox: despite its lipophilic nature and environmental stability, MET exhibits negligible bioconcentration factors (BCF < 25 L/kg) in fish. [1] This guide dissects the mechanistic basis of this phenomenon, attributing it to rapid Phase II metabolic clearance (glucuronidation) that overrides passive uptake kinetics. We provide a technical roadmap for assessing these dynamics, from molecular physicochemical drivers to standardized OECD 305 validation protocols.

Chemical Identity & Physicochemical Drivers

The bioaccumulation potential of MET is governed by its ability to partition into lipid-rich tissues versus its susceptibility to hydrolytic or metabolic degradation.

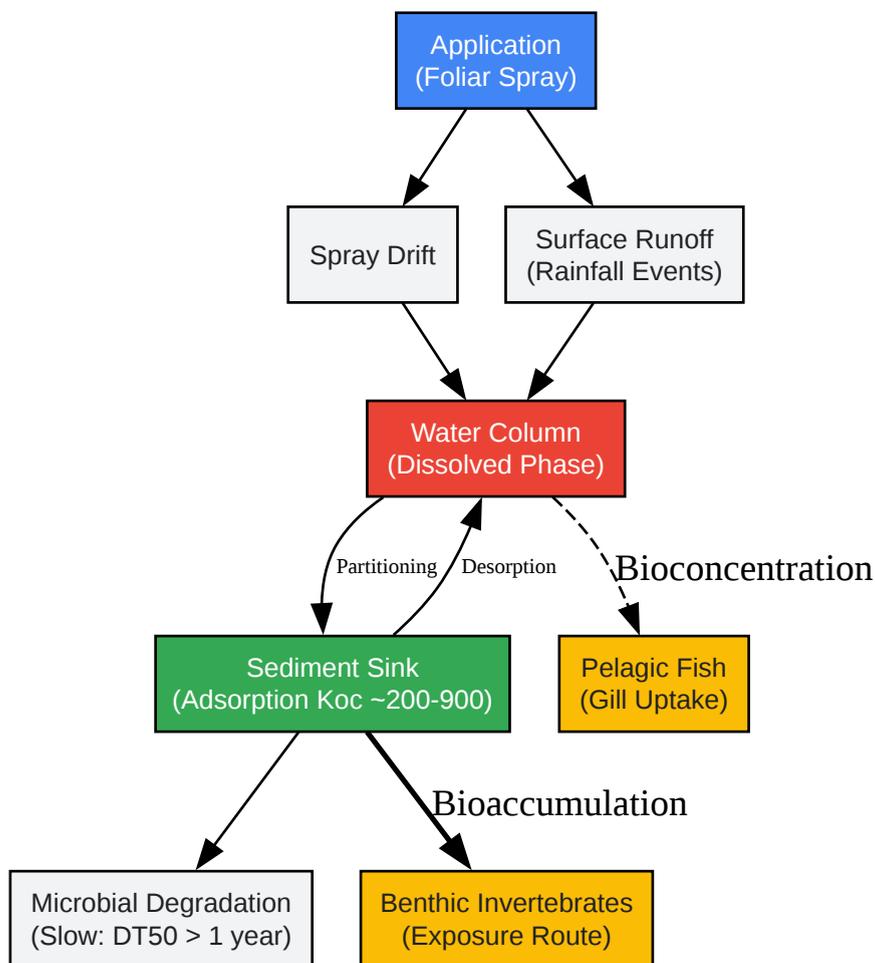
Table 1: Physicochemical Properties Relevant to Bioaccumulation

Parameter	Value	Implication for Bioaccumulation
IUPAC Name	N-tert-butyl-N-(3-methoxy-o-toluoyl)-3,5-xylohydrazide	Structure dictates receptor binding (EcR) and metabolic sites.
Molecular Weight	368.47 g/mol	Moderate size allows membrane permeability.
Log Kow	3.72 (pH 7, 20°C)	Critical: >3.0 threshold suggests potential for bioconcentration in lipids.
Water Solubility	3.3 mg/L (20°C)	Low solubility limits dissolved fraction available for gill uptake.
Vapor Pressure	$< 1.33 \times 10^{-5}$ Pa	Non-volatile; transport is water/sediment-driven, not atmospheric.
Hydrolysis	Stable (pH 5, 7, 9)	Abiotic degradation in water is negligible; persistence is high.

Environmental Fate: The "Sink" Effect

Before bioaccumulation can occur, the organism must encounter the compound. MET is characterized by high persistence but moderate mobility, leading to its accumulation in sediment "sinks" rather than the water column.

Fate Pathway Diagram



[Click to download full resolution via product page](#)

Figure 1: Environmental fate pathways illustrating the partitioning of **Methoxyfenozide** into sediment sinks, which serves as the primary long-term exposure route for benthic organisms.

Mechanisms of Bioaccumulation & Clearance[2]

This section addresses the core scientific question: Why is the BCF so low?

The Uptake vs. Elimination Balance

Bioaccumulation occurs when the rate of uptake (

) exceeds the rate of elimination (

).

For MET,

is driven by passive diffusion across gills (lipophilicity). However,

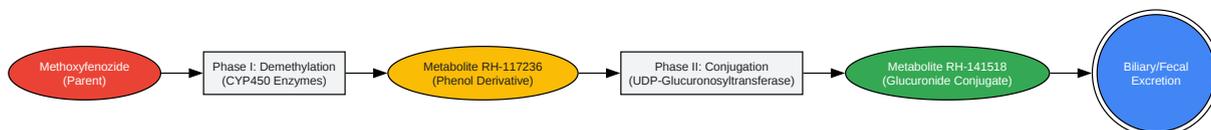
is dramatically upregulated by active metabolic clearance.

Metabolic Transformation (The Protective Mechanism)

Research indicates that fish and other non-target organisms rapidly metabolize MET, preventing equilibrium storage in lipid tissues. The primary pathway involves:

- Phase I: Demethylation of the A-ring methoxy group (forming metabolite RH-117236).
- Phase II: Rapid conjugation with glucuronic acid (forming RH-141518).
- Elimination: The polar glucuronide conjugate is excreted via bile/feces.

Metabolic Pathway Diagram



[Click to download full resolution via product page](#)

Figure 2: The dominant metabolic pathway in vertebrates. Rapid glucuronidation renders the molecule hydrophilic, facilitating excretion and preventing bioaccumulation.

Empirical Bioaccumulation Data

Contrast the theoretical predictions with validated experimental results.

Table 2: Bioconcentration Factors (BCF) in Aquatic Species

Organism	Exposure Type	BCF (L/kg)	Classification	Source
Bluegill Sunfish (Lepomis macrochirus)	Flow-through (28d)	1.1 - 22.1	Non-Bioaccumulative	EPA/EFSA Reviews
Rainbow Trout (Oncorhynchus mykiss)	Flow-through	< 10	Non-Bioaccumulative	Industry Data
Daphnia magna	Static Renewal	N/A (Acute Toxicity dominates)	High Toxicity Risk	OECD 202

Analysis: Regulatory thresholds for "Bioaccumulative" classification are typically BCF > 2000 (REACH) or BCF > 1000 (US EPA). MET values are orders of magnitude below these triggers. The "1.1 - 22.1" range confirms that steady-state tissue concentrations never reach critical levels due to the high elimination rate constant ().

Experimental Protocol: OECD 305 (Flow-Through)

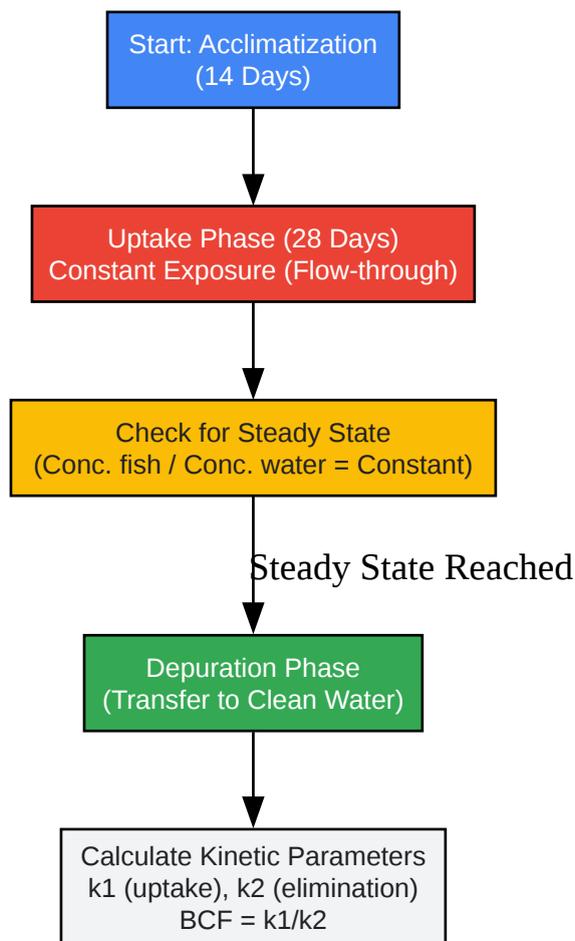
To validate bioaccumulation potential for new formulations or comparative studies, the OECD Test Guideline 305 is the gold standard. Below is a refined workflow emphasizing critical control points for MET.

Protocol Workflow

- Pre-Test Stability Check: Verify MET stability in the test water. (MET is stable, so degradation during the test is not a confounding factor).
- Uptake Phase (28 Days):
 - System: Flow-through aquaria to maintain constant concentration.
 - Concentrations: Two test concentrations (e.g., 0.02 mg/L and 0.2 mg/L) + Control. Note: Ensure concentrations are below the water solubility limit (3.3 mg/L).

- Sampling: Sample fish and water at days 1, 3, 7, 14, 21, 28.
- Depuration Phase (14-28 Days):
 - Transfer remaining fish to clean, compound-free water.
 - Sampling: Sample at days 1, 3, 7, 10, 14 to calculate elimination half-life ().
- Analysis:
 - Extract tissues (Lipid correction is vital).
 - Analyze via HPLC-MS/MS (LOQ < 0.01 mg/kg).[2]

Experimental Logic Diagram



[Click to download full resolution via product page](#)

Figure 3: Workflow for OECD 305 Bioconcentration Test. Critical decision point is the achievement of steady state (Plateau) before initiating depuration.

Ecological Risk Assessment (ERA)

While bioaccumulation is low, ecological risk remains due to high toxicity to specific invertebrates.

- PBT Assessment:
 - P (Persistence):High. (Meets criteria).
 - B (Bioaccumulation):Low. (Does not meet criteria; BCF < 2000).
 - T (Toxicity):High for aquatic invertebrates (LC50 < 1 mg/L for some species).
 - Conclusion: MET is not a PBT substance, but it is a vP (very Persistent) substance.
- Risk Characterization: The primary risk is not biomagnification up the food chain (secondary poisoning of birds/mammals), but rather direct toxicity to sediment-dwelling and aquatic invertebrates due to the compound's persistence in sediment sinks.

References

- US EPA. (2013).[1] Environmental Fate and Ecological Risk Assessment for **Methoxyfenozide**. Office of Pesticide Programs. [Link](#)
- EFSA (European Food Safety Authority). (2017).[2] Conclusion on the peer review of the pesticide risk assessment of the active substance **methoxyfenozide**. EFSA Journal, 15(9):4978.[2] [Link](#)
- Food and Agriculture Organization (FAO). (2003). **Methoxyfenozide**: Pesticide Residues in Food - 2003 Evaluations, Part II: Toxicological. [Link](#)
- OECD. (2012). Test No. 305: Bioaccumulation in Fish: Aqueous and Dietary Exposure. OECD Guidelines for the Testing of Chemicals.[3] [Link](#)

- Liu, X., et al. (2021). Characterization of the fate and distribution of **methoxyfenozide** in a water-plant-fish-sediment microcosm. Science of The Total Environment. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. downloads.regulations.gov](https://downloads.regulations.gov) [downloads.regulations.gov]
- [2. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [3. assets.publishing.service.gov.uk](https://assets.publishing.service.gov.uk) [assets.publishing.service.gov.uk]
- To cite this document: BenchChem. [Methoxyfenozide's potential for bioaccumulation in ecosystems]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1676416#methoxyfenozide-s-potential-for-bioaccumulation-in-ecosystems>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com